

# 2-(2-Aminopyridin-3-yl)acetonitrile chemical properties and structure

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## Compound of Interest

Compound Name: 2-(2-Aminopyridin-3-yl)acetonitrile

Cat. No.: B3118286

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## An In-depth Technical Guide to 2-(2-Aminopyridin-3-yl)acetonitrile

This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **2-(2-Aminopyridin-3-yl)acetonitrile**, a key intermediate in pharmaceutical and agrochemical research. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Chemical Identity and Properties

**2-(2-Aminopyridin-3-yl)acetonitrile** is a heterocyclic compound incorporating a pyridine ring substituted with an amino group and an acetonitrile moiety. Its unique structure makes it a valuable building block for the synthesis of more complex, biologically active molecules.

Table 1: Chemical and Physical Properties of **2-(2-Aminopyridin-3-yl)acetonitrile**

Property	Value	Source
CAS Number	23612-61-5	[1]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> N <sub>3</sub>	[1]
Molecular Weight	133.15 g/mol	[1]
Appearance	Not specified in available literature	-
Melting Point	Not specified in available literature	[1]
Boiling Point	Not specified in available literature	[1]
Solubility	Not specified in available literature	-
Storage	Room temperature	[1]

Note: Specific experimental data for melting point, boiling point, and solubility are not readily available in the reviewed literature.

## Molecular Structure

The structure of **2-(2-Aminopyridin-3-yl)acetonitrile** features a pyridine ring with an amino group at the C2 position and an acetonitrile group at the C3 position. This arrangement of functional groups offers multiple sites for chemical modification, rendering it a versatile intermediate in organic synthesis.

### Key Structural Features:

- Pyridine Ring:** A six-membered aromatic heterocycle containing one nitrogen atom. The ring is electron-deficient and the nitrogen atom can act as a hydrogen bond acceptor.
- Amino Group (-NH<sub>2</sub>):** Attached to the C2 position of the pyridine ring, it is a primary amine that can act as a nucleophile or a base.

- Acetonitrile Group (-CH<sub>2</sub>CN): The methylene group is activated by the adjacent nitrile group, and the nitrile itself can undergo various chemical transformations.

## Spectroscopic Data

Detailed experimental spectroscopic data for **2-(2-Aminopyridin-3-yl)acetonitrile** is not widely available in the public domain. Researchers working with this compound would typically characterize it using standard analytical techniques. Below are the expected spectral features based on its structure.

Expected Spectroscopic Characteristics:

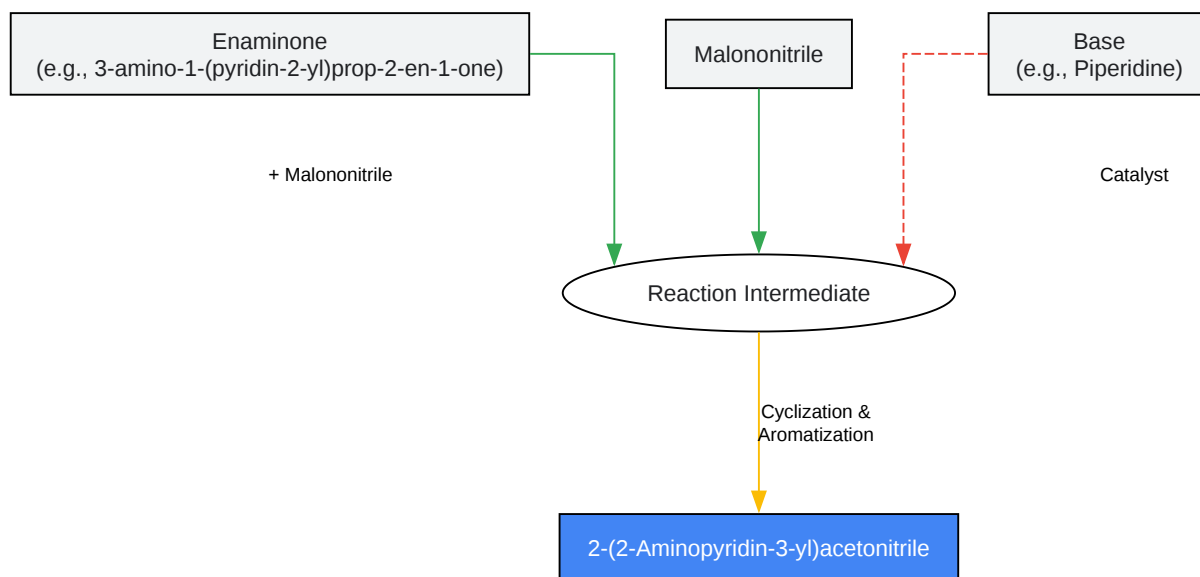
- <sup>1</sup>H NMR: Signals corresponding to the protons on the pyridine ring, the methylene protons of the acetonitrile group, and the protons of the amino group. The chemical shifts and coupling patterns would be indicative of the substitution pattern on the pyridine ring.
- <sup>13</sup>C NMR: Resonances for the five distinct carbon atoms of the pyridine ring, the methylene carbon, and the nitrile carbon.
- Infrared (IR) Spectroscopy: Characteristic absorption bands for the N-H stretching of the amino group (around 3300-3500 cm<sup>-1</sup>), the C≡N stretching of the nitrile group (around 2250 cm<sup>-1</sup>), and C=C/C=N stretching of the pyridine ring.
- Mass Spectrometry (MS): A molecular ion peak corresponding to the molecular weight of the compound (133.15 g/mol).

## Synthesis and Reactivity

While a specific, detailed experimental protocol for the synthesis of **2-(2-Aminopyridin-3-yl)acetonitrile** is not prominently described in the literature, a plausible synthetic route can be derived from general methods for the synthesis of substituted aminopyridines. One such approach involves a multi-component reaction.<sup>[2]</sup>

## Proposed Synthetic Pathway

A potential synthesis could involve the reaction of a suitable enaminone with malononitrile in the presence of a base. This type of reaction is known to produce substituted 2-aminopyridine derivatives.<sup>[2]</sup>



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Caption: Proposed synthetic workflow for **2-(2-Aminopyridin-3-yl)acetonitrile**.

## Experimental Protocol (Hypothetical)

The following is a generalized, hypothetical protocol based on similar reported syntheses of 2-aminopyridine derivatives.<sup>[2]</sup>

Materials:

- Appropriate enaminone precursor
- Malononitrile
- Basic catalyst (e.g., piperidine or sodium ethoxide)
- Solvent (e.g., ethanol or dimethylformamide)

Procedure:

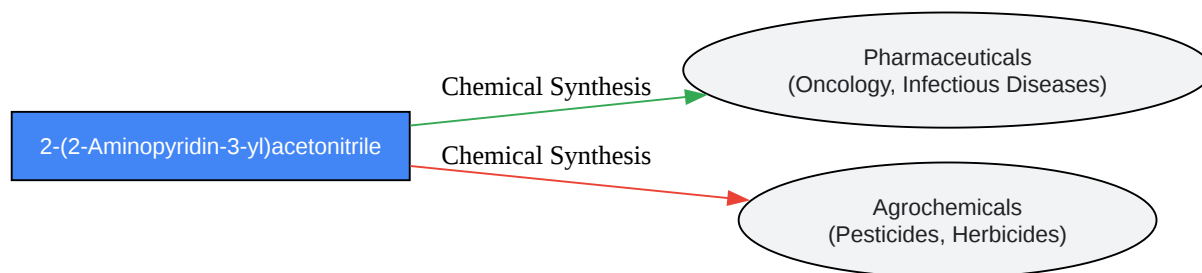
- Dissolve the enaminone precursor and malononitrile in the chosen solvent in a reaction flask.
- Add a catalytic amount of the base to the mixture.
- Heat the reaction mixture under reflux for a specified period, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- Purify the crude product by column chromatography or recrystallization to obtain **2-(2-Aminopyridin-3-yl)acetonitrile**.

Disclaimer: This is a generalized, hypothetical protocol and would require optimization for specific substrates and conditions.

## Applications in Research and Development

**2-(2-Aminopyridin-3-yl)acetonitrile** serves as a crucial intermediate in the synthesis of a variety of target molecules in different areas of chemical research.

- **Pharmaceutical Research:** It is a building block for the synthesis of novel compounds with potential therapeutic applications, particularly in the fields of oncology and infectious diseases.<sup>[1]</sup> The presence of multiple functional groups allows for the generation of diverse chemical libraries for high-throughput screening.
- **Agrochemical Research:** This compound is also utilized in the development of new pesticides and herbicides.<sup>[1]</sup>



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Caption: Applications of **2-(2-Aminopyridin-3-yl)acetonitrile**.

## Safety and Handling

Specific safety and handling information for **2-(2-Aminopyridin-3-yl)acetonitrile** should be obtained from the Safety Data Sheet (SDS) provided by the supplier. As with all laboratory chemicals, it should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, in a well-ventilated area.

## Conclusion

**2-(2-Aminopyridin-3-yl)acetonitrile** is a valuable and versatile chemical intermediate with significant potential in the synthesis of novel compounds for pharmaceutical and agrochemical applications. While detailed experimental data on its physicochemical properties are not extensively documented in publicly available literature, its structural features suggest a rich chemistry that can be exploited for the creation of diverse molecular architectures. Further research into this compound is warranted to fully elucidate its properties and expand its utility in organic synthesis.

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## References

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